

Triglycerol diacrylate chemical structure and properties

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Compound of Interest

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An In-depth Technical Guide to **Triglycerol Diacrylate**: Chemical Structure, Properties, and Applications in Advanced Materials

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triglycerol diacrylate (TGDA) is a versatile multifunctional monomer that has garnered significant interest in the fields of polymer science, advanced materials, and biomedical engineering. Its unique chemical structure, derived from the renewable resource glycerol, offers a combination of biocompatibility, crosslinking capability, and tunable physical properties. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and polymerization of TGDA, with a particular focus on its applications in drug delivery and tissue engineering.

Chemical Structure and Identification

Triglycerol diacrylate is an ester of triglycerol and acrylic acid. The core of the molecule consists of three glycerol units linked by ether bonds, with two of the terminal hydroxyl groups esterified with acrylic acid. This structure provides two polymerizable acrylate groups, enabling the formation of crosslinked polymer networks.

The chemical identity of **triglycerol diacrylate** is defined by the following identifiers:

Identifier	Value
IUPAC Name	[2-hydroxy-3-[2-hydroxy-3-(2-hydroxy-3-prop-2-enoyloxypropoxy)propoxy]propyl] prop-2-enoate[1]
CAS Number	60453-84-1 [1] [2] [3]
Molecular Formula	C ₁₅ H ₂₄ O ₉ [1] [2] [3]
Molecular Weight	348.35 g/mol [1] [3] [4]
SMILES	C=CC(=O)OCC(O)COCC(O)COCC(O)COC(=O) C=C
InChI Key	PSSYEWWHQGPWGA-UHFFFAOYSA-N [1] [2]
Synonyms	Glycerol 1,3-diglycerolate diacrylate [1] [4] , 2-Propenoic acid, (2-hydroxy-1,3-propanediyl)bis[oxy(2-hydroxy-3,1-propanediyl)] ester

Below is a 2D representation of the chemical structure of **triglycerol diacrylate**.

Caption: 2D Chemical Structure of **Triglycerol Diacrylate**.

Physicochemical Properties

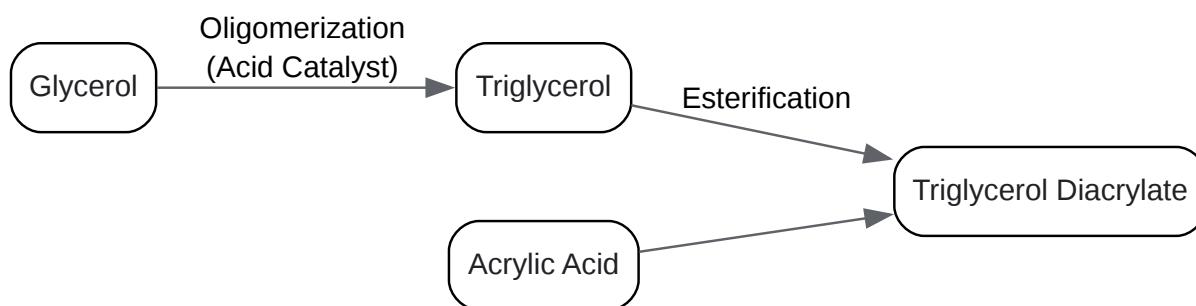
The physical and chemical properties of **triglycerol diacrylate** are summarized in the table below. These properties are crucial for determining its processing conditions and suitability for various applications.

Property	Value	Reference
Density	1.237 g/mL at 25 °C	[3][5][6]
Refractive Index	n _{20/D} 1.446	[3][5][6]
Boiling Point	516.0 ± 50.0 °C at 760 mmHg	[3][7]
Flash Point	>230 °F	[3][7]
Vapor Pressure	8.3E-13 mmHg at 25 °C	[3]
LogP	-1.43930	[3]
Storage Temperature	2-8 °C	[3][5][8]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	9	[3]

Synthesis and Polymerization

Synthesis of Triglycerol Diacrylate

Triglycerol diacrylate is typically synthesized through a two-step process involving the oligomerization of glycerol to form triglycerol, followed by the esterification of triglycerol with acrylic acid.



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Caption: Synthesis pathway of **Triglycerol Diacrylate**.

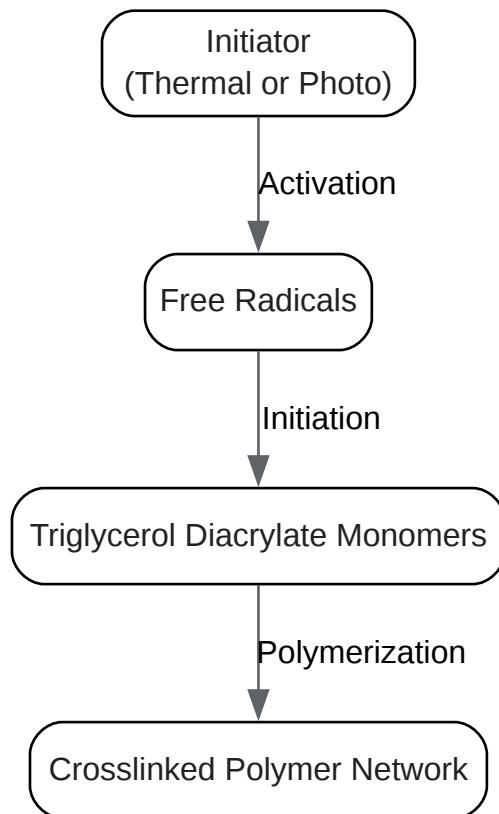
Experimental Protocol: Esterification of Triglycerol

A general protocol for the synthesis of glycerol diacrylate, which can be adapted for **triglycerol diacrylate**, involves the following steps:

- Reactants: Triglycerol, acrylic acid, a suitable solvent (e.g., toluene), an acid catalyst (e.g., p-toluenesulfonic acid), and a polymerization inhibitor (e.g., hydroquinone).
- Reaction Setup: The reactants are charged into a reaction vessel equipped with a stirrer, thermometer, and a Dean-Stark apparatus to remove the water formed during the reaction.
- Reaction Conditions: The mixture is heated to a specific temperature (e.g., 85–90°C) and stirred continuously. The progress of the reaction is monitored by measuring the acid number of the reaction mixture.
- Work-up: Once the desired acid number is reached, the reaction is stopped. The mixture is then cooled, neutralized (e.g., with a sodium carbonate solution), and washed with water to remove the catalyst and unreacted acrylic acid.
- Purification: The organic layer is separated, and the solvent is removed under reduced pressure to yield the final product.

Polymerization of Triglycerol Diacrylate

Triglycerol diacrylate can be polymerized through free-radical polymerization, which can be initiated by thermal initiators or photoinitiators. The presence of two acrylate groups allows for the formation of a highly crosslinked polymer network.



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Caption: Polymerization workflow of **Triglycerol Diacrylate**.

Experimental Protocol: Photopolymerization of a TGDA-based Resin

- Formulation: A resin is prepared by mixing **triglycerol diacrylate** with a photoinitiator (e.g., phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide) and other components as needed (e.g., other monomers, fillers).
- Casting: The liquid resin is cast into a mold of the desired shape.
- Curing: The resin is exposed to a UV light source of a specific wavelength and intensity for a defined period. The photoinitiator absorbs the light and generates free radicals, initiating the polymerization of the acrylate groups.
- Post-curing: The cured polymer may be subjected to a post-curing step (e.g., heating) to ensure complete conversion of the monomers.

Properties and Applications of Triglycerol Diacrylate-Based Polymers

The properties of polymers derived from **triglycerol diacrylate** are highly dependent on the degree of crosslinking and the other components in the polymer network. The presence of hydroxyl groups in the TGDA backbone imparts hydrophilicity to the resulting polymers.

Mechanical Properties

The incorporation of TGDA into polymer formulations can significantly enhance their mechanical properties. For instance, in a study involving a bio-based resin for 3D printing, the addition of 3 vol% TGDA resulted in a notable increase in both ultimate tensile strength (UTS) and elastic modulus.[2]

TGDA Concentration (vol%)	Ultimate Tensile Strength (UTS)	Elastic Modulus
0	24.8 ± 1.8 MPa	0.88 ± 0.06 GPa
3	32.4 ± 2.1 MPa	1.15 ± 0.21 GPa

Biocompatibility and Degradation

Triglycerol diacrylate and its resulting polymers are generally considered biocompatible, making them suitable for various biomedical applications.[2] However, as with any biomaterial, thorough biocompatibility testing according to standards such as ISO 10993 is essential for specific applications.

The degradation of acrylate-based hydrogels like those formed from TGDA is an important consideration for drug delivery and tissue engineering applications. While the polyether backbone of TGDA is relatively stable, the acrylate ester linkages are susceptible to hydrolysis. The *in vivo* degradation of similar poly(ethylene glycol) diacrylate (PEGDA) hydrogels is primarily attributed to the hydrolysis of these ester bonds.[9][10] The degradation rate can be influenced by factors such as the crosslink density and the surrounding physiological environment.

Applications

The unique properties of **triglycerol diacrylate** have led to its use in a variety of applications:

- 3D Printing: TGDA is used as a reactive diluent and crosslinker in bio-based resins for 3D printing, where it improves printability and the mechanical properties of the final objects.[[2](#)][[11](#)]
- Tissue Engineering: The ability of TGDA to form biocompatible hydrogels makes it a promising material for creating scaffolds that can support cell growth and tissue regeneration.[[1](#)][[2](#)]
- Drug Delivery: TGDA-based hydrogels can be designed to encapsulate and provide controlled release of therapeutic agents.[[4](#)]
- Coatings and Adhesives: The rapid curing characteristics of TGDA make it suitable for use in UV-curable coatings and adhesives.[[1](#)]

Conclusion

Triglycerol diacrylate is a valuable and versatile monomer with a promising future in the development of advanced materials for a range of applications, particularly in the biomedical field. Its renewable origin, biocompatibility, and ability to form crosslinked networks with tunable properties make it an attractive alternative to petroleum-based monomers. Further research into the specific degradation kinetics and *in vivo* performance of TGDA-based materials will be crucial for its successful translation into clinical applications.

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